

Essential Safety and Logistics for Handling (-)-Dizocilpine Maleate

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Compound of Interest

Compound Name: (-)-Dizocilpine maleate

Cat. No.: B15617396

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of research compounds like **(-)-Dizocilpine maleate** is paramount. This document provides a comprehensive operational and disposal plan, adhering to stringent safety protocols to minimize exposure and ensure a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

(-)-Dizocilpine maleate, also known as MK-801, is a potent, selective, and non-competitive NMDA receptor antagonist.^{[1][2]} It is classified as a hazardous substance and requires careful handling to avoid adverse health effects.

Primary Hazards:

- Acute Toxicity (Oral): Toxic or harmful if swallowed.^{[3][4][5]}
- Skin Corrosion/Irritation: Causes skin irritation.^[3]
- Serious Eye Damage/Irritation: Causes serious eye irritation.^{[3][4][5]}

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation and damage to organs.[3][4][5]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[4][5]
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs through prolonged or repeated exposure.[4][5]

Due to these hazards, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Inspect before use.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles (compliant with EN 166).	To protect eyes from dust and splashes.
Body Protection	Long-sleeved lab coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust is generated.	To prevent inhalation of dust particles.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **(-)-Dizocilpine maleate** from receipt to disposal.

Receiving and Unpacking

- Upon receipt, visually inspect the package for any signs of damage or leakage.

- Don appropriate PPE (lab coat, gloves, safety glasses) before opening the package.
- Open the package in a designated area, preferably within a chemical fume hood if the compound is in powder form.
- Verify the container label matches the order information and that the container is sealed and intact.
- Store the compound as recommended, which is typically refrigerated.[6]

Preparation of Solutions

- All manipulations of the solid compound that could generate dust must be performed in a chemical fume hood or a glove box.
- Before weighing, ensure the balance is clean and located in an area with minimal air currents to prevent dust dispersal.
- Use dedicated spatulas and weighing boats.
- When dissolving the compound, add the solvent slowly to the solid to avoid splashing. (-)-**Dizocilpine maleate** is soluble in DMSO.[7][8]
- Clearly label all prepared solutions with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

Administration (in vitro/in vivo)

- When performing experiments, continue to wear all required PPE.
- For in vitro studies, add the compound solution to cell cultures within a biological safety cabinet to maintain sterility and containment.
- For in vivo studies, handle animals in accordance with approved institutional animal care and use committee (IACUC) protocols. Ensure proper restraint and injection techniques to prevent needlestick injuries.

- All equipment used for administration (e.g., syringes, needles) should be considered contaminated and disposed of accordingly.

Spill and Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[\[3\]](#)[\[6\]](#)
- In case of eye contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids, and get medical attention.[\[6\]](#)
- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention immediately.[\[3\]](#)[\[6\]](#)
- In case of ingestion: Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention.[\[3\]](#)[\[6\]](#)
- For spills: Evacuate the area. Wearing appropriate PPE, cover the spill with an absorbent material. Sweep up the material and place it into a suitable, sealed container for disposal.[\[6\]](#) Avoid generating dust.

Disposal Plan

Proper disposal of **(-)-Dizocilpine maleate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

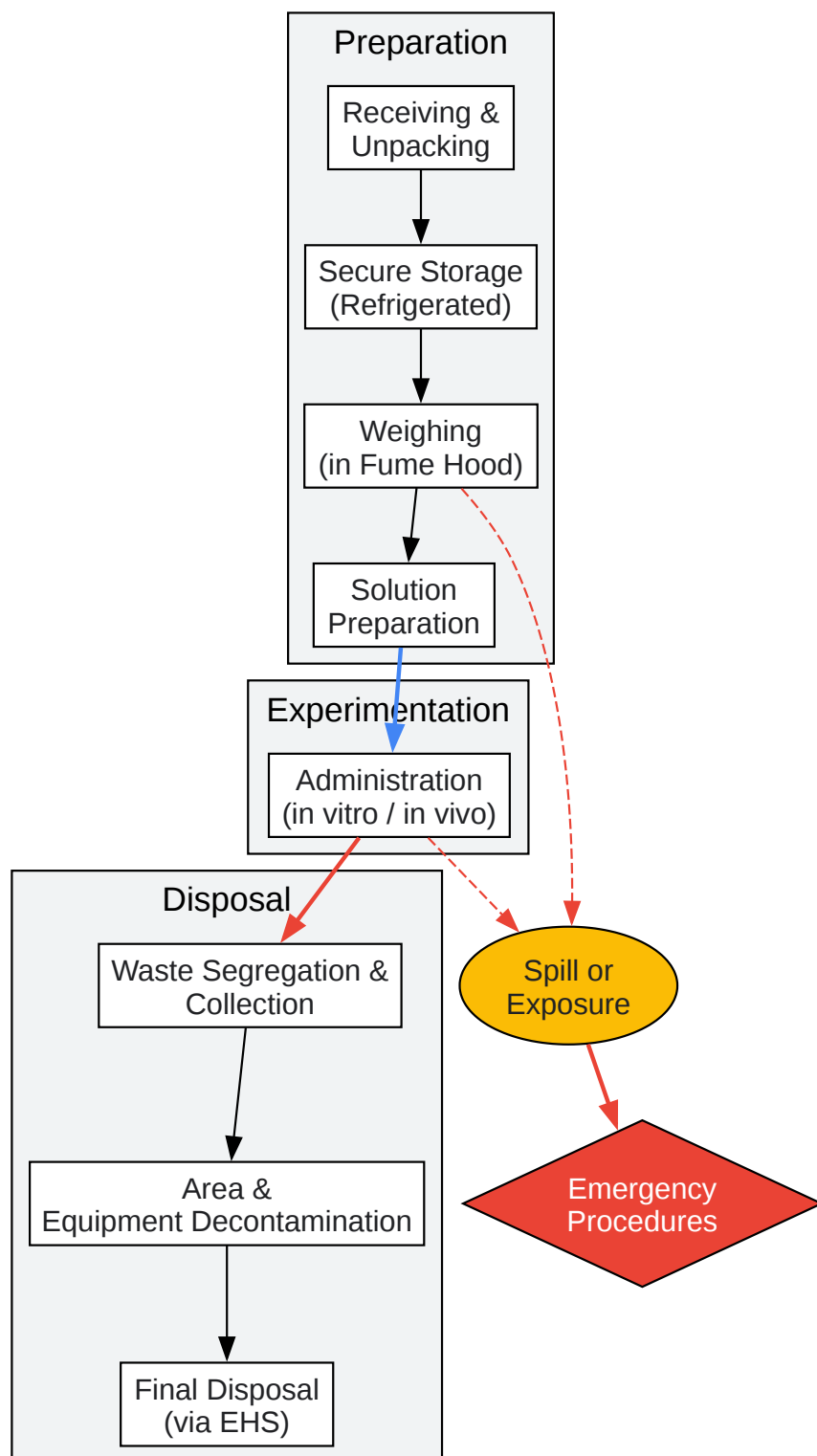
- Solid Waste: Unused or expired solid **(-)-Dizocilpine maleate** should be disposed of as hazardous chemical waste. Place it in a clearly labeled, sealed container.
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, weighing boats, pipette tips, and paper towels, must be collected in a designated hazardous waste container.
- Liquid Waste: Solutions containing **(-)-Dizocilpine maleate** should be collected in a labeled, sealed, and chemical-resistant waste container. Do not pour down the drain.
- Sharps: Needles and syringes used for administration must be disposed of in a designated sharps container.

- Regulatory Consultation: Prior to disposal, consult with your institution's environmental health and safety (EHS) department for guidance on acceptable disposal practices, as regulations can vary.^[9]

Workflow Diagram

The following diagram illustrates the key stages of the handling process for **(-)-Dizocilpine maleate**.

Safe Handling Workflow for (-)-Dizocilpine Maleate



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Caption: A workflow diagram illustrating the safe handling of **(-)-Dizocilpine maleate**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. (+)-MK 801 Maleate [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Dizocilpine Maleate | C₂₀H₁₉NO₄ | CID 6420042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. selleckchem.com [selleckchem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. Dizocilpine | C₁₆H₁₅N | CID 180081 - PubChem [pubchem.ncbi.nlm.nih.gov]
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